

Essential Safety and Operational Guide for Handling 6-Hydroxybenzofuran

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Compound of Interest

Compound Name: 6-Hydroxybenzofuran

Cat. No.: B080719

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **6-Hydroxybenzofuran**, including detailed operational and disposal plans to ensure laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **6-Hydroxybenzofuran**
- Synonyms: 6-Benzofuranol
- Molecular Formula: $C_8H_6O_2$ [\[1\]](#)
- CAS Number: 13196-11-7

Hazard Identification and GHS Classification

6-Hydroxybenzofuran is classified as a hazardous substance. Adherence to the following GHS classifications is mandatory for ensuring a safe laboratory environment.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is required to minimize exposure and ensure safety when handling **6-Hydroxybenzofuran**.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a face shield.	To protect eyes from dust particles and splashes of solutions containing the compound.[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact. Gloves should be inspected before use and disposed of properly.[3]
Body Protection	A fully-buttoned laboratory coat.	To protect skin and clothing from accidental contamination. [3]
Respiratory Protection	A suitable respirator should be used when handling the powder outside of a certified chemical fume hood.	To prevent inhalation of dust. Engineering controls like fume hoods are the primary line of defense.[3]

Operational Plan: Handling Protocol

This step-by-step guide outlines the safe handling of **6-Hydroxybenzofuran** from receipt to disposal.

- Preparation and Engineering Controls:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eye-wash station and safety shower are accessible.[\[3\]](#)
 - Designate a specific area for handling **6-Hydroxybenzofuran** to minimize contamination.
[\[3\]](#)
- Personal Protective Equipment (PPE) Adherence:
 - Before entering the designated handling area, don the required PPE as specified in the table above.
- Weighing and Aliquoting:
 - Perform all manipulations of solid **6-Hydroxybenzofuran**, such as weighing, within a chemical fume hood to control dust.[\[3\]](#)
 - If preparing solutions, add the solvent to the solid slowly to prevent splashing.[\[3\]](#)
- Experimental Procedures:
 - Conduct all experimental work involving **6-Hydroxybenzofuran** within the chemical fume hood.[\[3\]](#)
 - Keep containers of the compound sealed when not in use.[\[3\]](#)
- Storage:
 - Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Store apart from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Disposal Plan

Unused or waste **6-Hydroxybenzofuran** and its containers must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Solid Waste: Collect unused or expired **6-Hydroxybenzofuran** powder and contaminated items (e.g., weighing paper, pipette tips, gloves) in a designated, leak-proof, and clearly labeled hazardous waste container.[\[5\]](#)
 - Liquid Waste: For solutions containing **6-Hydroxybenzofuran**, collect the waste in a sturdy, sealed, and chemically compatible container. Do not mix with incompatible wastes.[\[5\]](#)
- Container Rinsing:
 - The first rinse of a container that held **6-Hydroxybenzofuran** should be collected as hazardous waste.[\[6\]](#) Subsequent rinses may be disposed of down the drain, provided they meet local pH and contaminant regulations.[\[6\]](#)
- Disposal Method:
 - Transfer the hazardous waste to a licensed hazardous waste disposal facility.[\[5\]](#)[\[7\]](#) Do not dispose of **6-Hydroxybenzofuran** down the drain or in regular solid waste streams.[\[5\]](#)

Accidental Release Measures

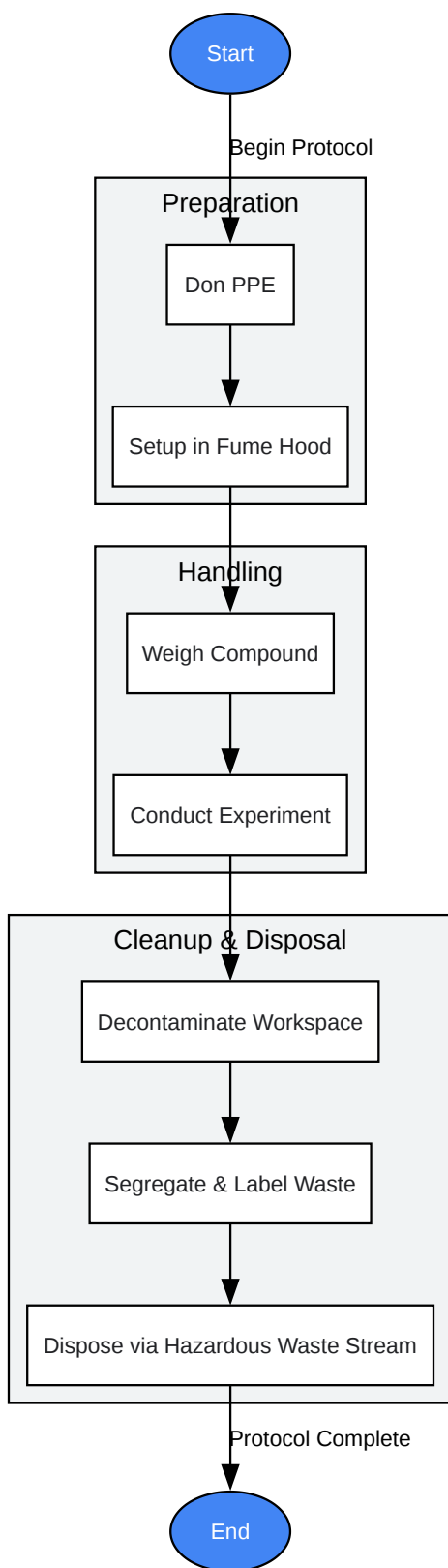
In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Ensure the area is well-ventilated.
 - Wear appropriate PPE, including respiratory protection if dust is generated.[\[2\]](#)
- Containment and Cleanup:

- Cover the spill with an inert absorbent material (e.g., vermiculite, sand).[8]
- Collect the absorbed material and place it into a clearly labeled, sealable hazardous waste container.[2]
- Decontamination:
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.[7]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **6-Hydroxybenzofuran** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **6-Hydroxybenzofuran**.

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